

An In-depth Technical Guide to 2-Ethylhexyl Bromide: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylhexyl bromide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Ethylhexyl bromide**. The information is presented in a structured format to facilitate easy access and comparison of data, supplemented with detailed experimental protocols and visual workflows to support laboratory applications.

Physical Properties

2-Ethylhexyl bromide is a colorless to light yellow liquid.^[1] A summary of its key physical properties is provided in the tables below.

Table 1: General Physical Properties of **2-Ethylhexyl Bromide**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₇ Br	[2][3][4]
Molecular Weight	193.12 g/mol	[2][4][5]
Appearance	Colorless to pale yellow liquid	[1][6]
Odor	Faint, characteristic odor	[1][6]

Table 2: Quantitative Physical Properties of **2-Ethylhexyl Bromide**

Property	Value	Conditions	Source(s)
Density	1.086 g/mL	at 25 °C	[2][7]
	1.0800 g/mL		[3]
	1.12 g/cm ³		[2]
Boiling Point	75-77 °C	at 16 mmHg	[2][3][5][7]
	190.8 °C	at 760 mmHg	[8]
	183-185 °C		[6]
Melting Point	-55 °C (estimate)		[2][8]
Refractive Index	n _{20/D} 1.4538		[2][7]
	1.4530 to 1.4550		[3]
Flash Point	157 °F (69.4 °C)		[2][8]
	69 °C		[3]
Solubility	Insoluble in water. Soluble in chloroform, ethyl acetate, and other organic solvents.		[1][2][3][6]

Chemical Properties

2-Ethylhexyl bromide is a reactive compound primarily used as an intermediate in organic synthesis.[1][6] Its reactivity stems from the presence of the bromine atom, which is a good leaving group in nucleophilic substitution reactions.[9]

Stability and Reactivity:

- **Stability:** Stable under normal conditions.[6][10] Some commercial preparations contain stabilizers like potassium carbonate.[7][11]

- **Reactivity:** It participates in nucleophilic substitution and elimination reactions.[9] It can undergo hydrolysis in the presence of water or other nucleophiles.[6]
- **Incompatible Materials:** Strong oxidizing agents and strong bases.[10]
- **Hazardous Decomposition Products:** Upon combustion, it may produce carbon monoxide, carbon dioxide, and hydrogen halides.[10]

Common Reactions:

- **Alkylation Agent:** It is used to introduce the 2-ethylhexyl group into other molecules, a common strategy to enhance solubility in organic media.[9] This is particularly useful in the synthesis of pharmaceuticals, agrochemicals, and materials for electronics.
- **Grignard Reagent Formation:** It can react with magnesium to form the corresponding Grignard reagent, (2-ethylhexyl)magnesium bromide, which is a versatile tool for forming carbon-carbon bonds.[9]
- **Synthesis of Other Compounds:** It serves as a starting material for the production of various chemicals, including plasticizers, surfactants, and flame retardants.[6][9]

Experimental Protocols

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

Materials:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)

- Liquid paraffin or silicone oil (for Thiele tube)
- **2-Ethylhexyl bromide** sample

Procedure:

- Fill the Thiele tube with liquid paraffin to a level just above the side arm.
- Place a small amount (a few milliliters) of **2-Ethylhexyl bromide** into the small test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the heat-transfer liquid covers the sample.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.^{[2][3]}

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid.

Materials:

- Pycnometer

- Analytical balance
- Thermometer
- **2-Ethylhexyl bromide** sample
- Distilled water (for calibration)

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record the mass (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature bath until it reaches thermal equilibrium (e.g., 25 °C).
- Carefully dry the outside of the pycnometer and weigh it. Record the mass (m_2).
- Empty and dry the pycnometer again.
- Fill the pycnometer with **2-Ethylhexyl bromide** and allow it to reach the same constant temperature as the water.
- Dry the exterior and weigh the filled pycnometer. Record the mass (m_3).
- The density of **2-Ethylhexyl bromide** can be calculated using the known density of water at that temperature.

Determination of Refractive Index (Abbe Refractometer)

An Abbe refractometer is used to measure the refractive index of liquids.

Materials:

- Abbe refractometer
- Dropper or pipette

- **2-Ethylhexyl bromide** sample
- Solvent for cleaning (e.g., acetone or ethanol)
- Lens paper

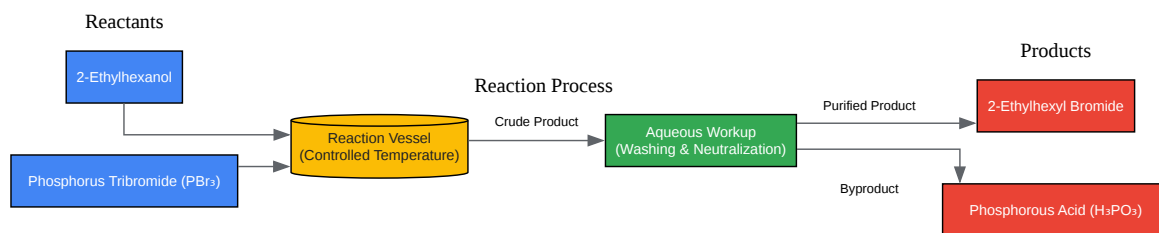
Procedure:

- Ensure the prism of the refractometer is clean and dry.
- Using a dropper, place a few drops of **2-Ethylhexyl bromide** onto the prism.
- Close the prism and ensure the liquid spreads evenly.
- Adjust the light source and mirror to illuminate the field of view.
- Rotate the coarse adjustment knob until the light and dark fields are visible.
- Turn the fine adjustment knob to bring the dividing line into sharp focus.
- If a colored band is visible, adjust the dispersion correction to make the dividing line sharp and colorless.
- Align the dividing line with the crosshairs in the eyepiece.
- Read the refractive index from the scale.[\[12\]](#)

Visualizations

Synthesis of 2-Ethylhexyl Bromide

The following diagram illustrates a common laboratory-scale synthesis of **2-Ethylhexyl bromide** from 2-ethylhexanol using phosphorus tribromide.[\[8\]](#)

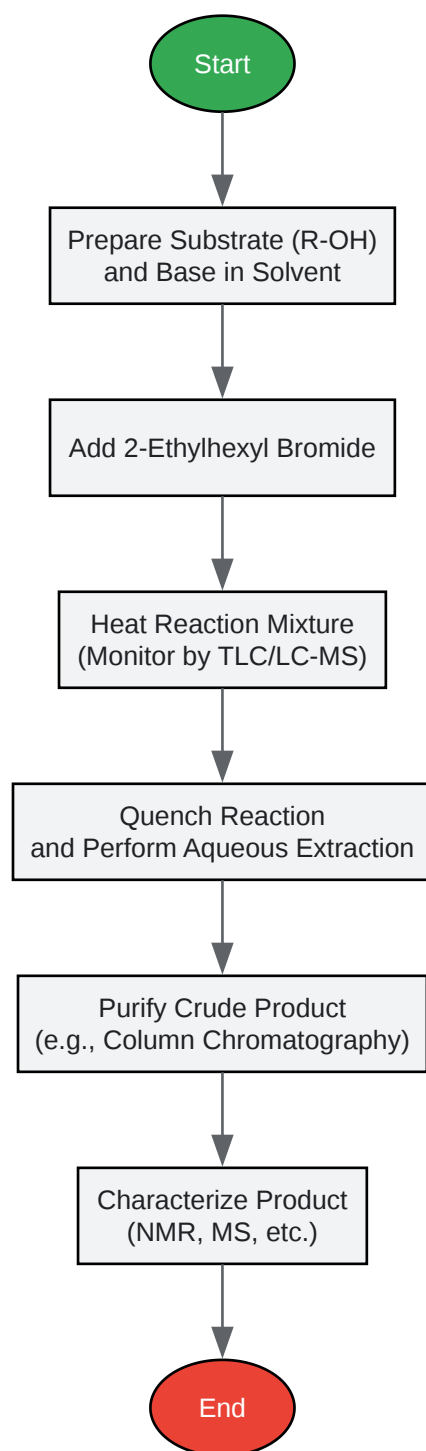


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Caption: Synthesis of **2-Ethylhexyl Bromide** from 2-Ethylhexanol.

General Workflow for O-Alkylation using 2-Ethylhexyl Bromide

This diagram outlines a general experimental workflow for an O-alkylation reaction where **2-Ethylhexyl bromide** is used as the alkylating agent.



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Caption: General workflow for an O-alkylation reaction.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Ethylhexyl Bromide: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156332#2-ethylhexyl-bromide-physical-and-chemical-properties]

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